

An In-depth Technical Guide to the Solubility of Acid Orange 74

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the monoazo dye, **Acid Orange 74** (C.I. 18745). While precise quantitative solubility data is not readily available in public literature, this document summarizes its known qualitative solubility in water and ethanol and furnishes a detailed experimental protocol for its quantitative determination.

Introduction to Acid Orange 74

Acid Orange 74 is a metallized acid dye, appearing as a dark brown powder.[1][2] It is utilized in the dyeing and direct printing of wool, silk, and polyamide fibers, as well as for coloring leather and anodized aluminum.[1][2][3] Its chemical structure and properties are summarized in the table below.

Property	Value
C.I. Name	Acid Orange 74
C.I. Number	18745
CAS Number	10127-27-2
Molecular Formula	C16H12N5NaO7S
Molecular Weight	441.35 g/mol
Appearance	Dark brown powder



Qualitative Solubility of Acid Orange 74

Acid Orange 74 is qualitatively described as soluble in water, producing an orange solution. It is also soluble in ethanol. Some sources indicate it is slightly soluble in soluble fiber elements.

Table 1: Qualitative Solubility of Acid Orange 74

Solvent	Solubility
Water	Soluble
Ethanol	Soluble

Note: Quantitative solubility data (e.g., in g/L or mol/L at specific temperatures) for **Acid Orange 74** in water and ethanol is not readily available in published scientific literature. The experimental protocol provided in the following section outlines a methodology to determine these values.

Experimental Protocol for Quantitative Solubility Determination

The following protocol details a reliable method for determining the saturation solubility of **Acid Orange 74** in water and ethanol. This method is based on the principle of reaching equilibrium saturation followed by quantitative analysis of the dissolved dye.

3.1. Principle

An excess amount of **Acid Orange 74** is agitated in the solvent of interest (water or ethanol) at a constant temperature for a sufficient duration to achieve equilibrium. After reaching equilibrium, the undissolved solid is removed by filtration, and the concentration of the dissolved dye in the saturated solution is determined using a suitable analytical method, such as UV-Vis spectrophotometry or gravimetric analysis.

3.2. Materials and Apparatus

Acid Orange 74 (high purity)



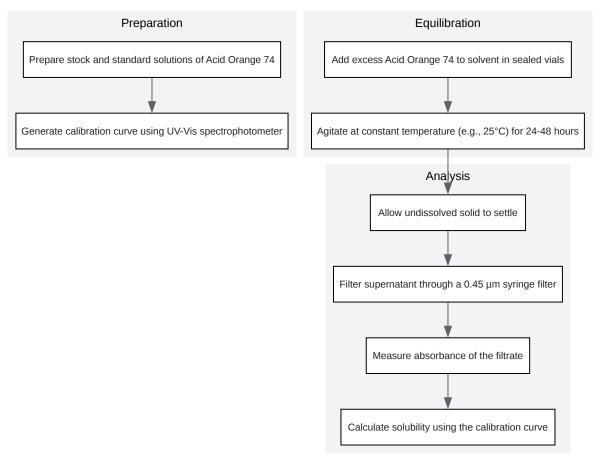




- Deionized water
- Absolute ethanol
- Analytical balance (±0.1 mg)
- Thermostatic shaker bath or magnetic stirrer with temperature control
- Calibrated flasks
- Syringes and syringe filters (0.45 μm)
- UV-Vis spectrophotometer and cuvettes
- Drying oven
- Desiccator
- 3.3. Experimental Workflow



Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **Acid Orange 74**.

3.4. Detailed Procedure

Preparation of Standard Solutions and Calibration Curve:



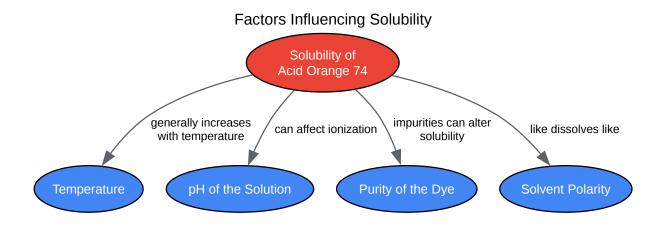
- Prepare a stock solution of Acid Orange 74 of a known concentration (e.g., 100 mg/L) in the desired solvent (water or ethanol).
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax) for Acid Orange 74.
- Plot a calibration curve of absorbance versus concentration.
- Preparation of Saturated Solutions:
 - Add an excess amount of Acid Orange 74 to several sealed vials.
 - Add a known volume of the solvent (water or ethanol) to each vial.
 - Place the vials in a thermostatic shaker and agitate at a constant temperature (e.g., 25 °C)
 for a predetermined time (e.g., 24 to 48 hours) to ensure equilibrium is reached.
- Sample Analysis:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a 0.45 μm syringe filter into a clean vial.
 - Dilute the filtered saturated solution with the solvent as necessary to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution using the UV-Vis spectrophotometer at the λmax.
- Calculation of Solubility:
 - Using the equation from the calibration curve, determine the concentration of the diluted solution.



- Calculate the concentration of the original saturated solution by accounting for the dilution factor.
- The calculated concentration represents the solubility of Acid Orange 74 in the solvent at the specified temperature.
- 3.5. Gravimetric Method (Alternative)
- Follow steps 2 and 3a-b from the procedure above.
- Accurately transfer a known volume of the filtered saturated solution to a pre-weighed, dry container.
- Evaporate the solvent completely in a drying oven at an appropriate temperature.
- · Cool the container in a desiccator and weigh it.
- The difference in weight corresponds to the mass of the dissolved Acid Orange 74.
- Calculate the solubility in g/L.

Factors Influencing Solubility

The solubility of **Acid Orange 74** can be influenced by several factors, which should be controlled during experimental determination.



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